

Synthesis of N-(4-Oxocyclohexyl)acetamide: A Comprehensive Literature Review

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Compound of Interest

Compound Name: N-(4-Oxocyclohexyl)acetamide

Cat. No.: B123319

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Introduction

N-(4-Oxocyclohexyl)acetamide, a vital chemical intermediate, plays a crucial role in the synthesis of various active pharmaceutical ingredients (APIs). Its structural motif is a key building block in the development of drugs targeting a range of therapeutic areas. Notably, it is an essential precursor in the production of Pramipexole, a dopamine agonist used in the treatment of Parkinson's disease and restless legs syndrome.[1][2][3] Furthermore, this compound serves as a critical reactant in the preparation of 2-pyrimidinecarbonitrile derivatives, which are under investigation as falcipain inhibitors for combating parasitic diseases such as malaria.[2][3][4] It is also recognized as an intermediate for Ramatroban and a metabolite of (trans-N-(4-nitroxycyclohexyl)acetamide).[3] This technical guide provides a comprehensive review of the primary synthetic routes to **N-(4-Oxocyclohexyl)acetamide**, offering detailed experimental protocols, comparative data, and workflow visualizations to support researchers and professionals in the pharmaceutical field.

Physicochemical Properties

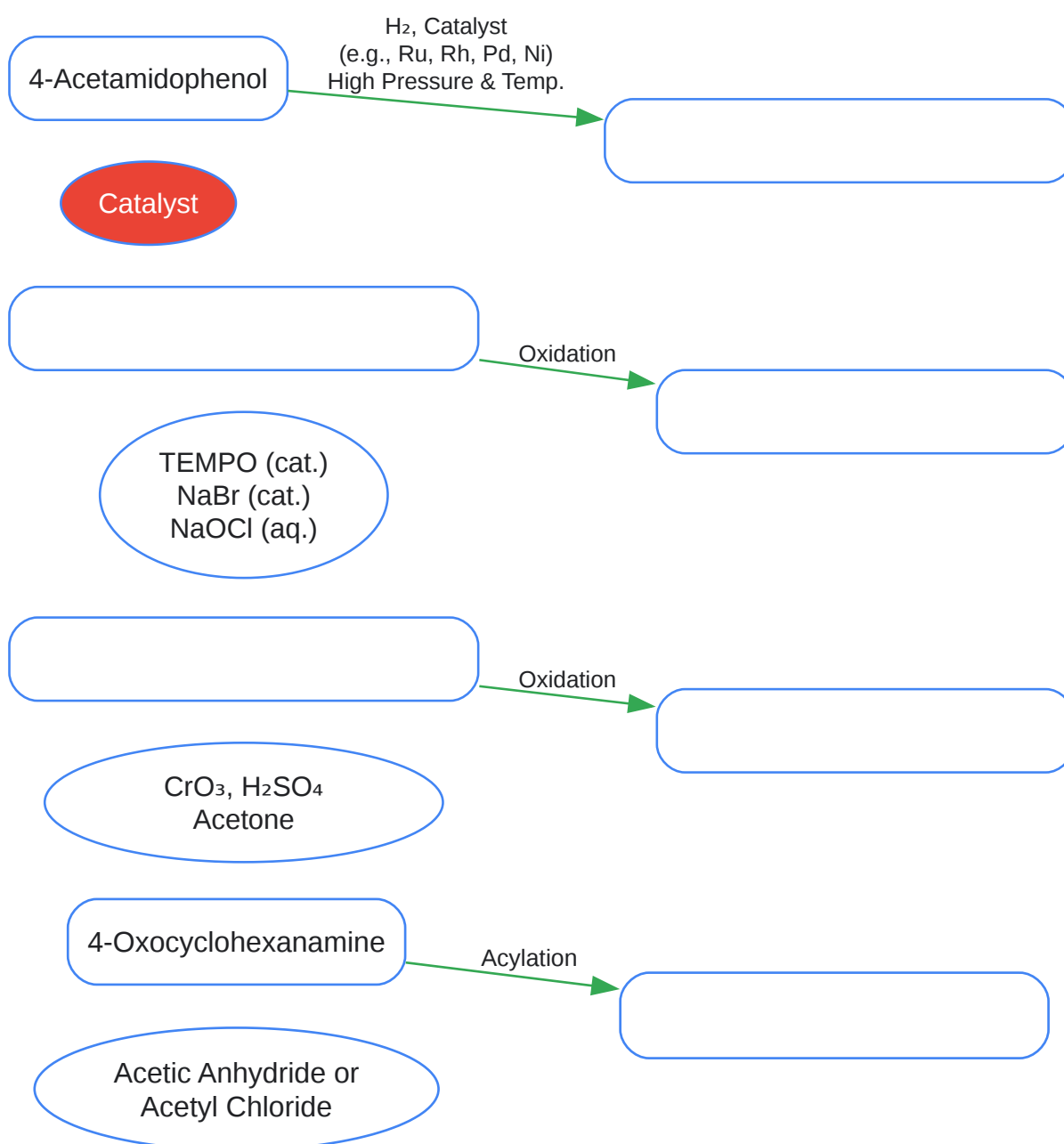
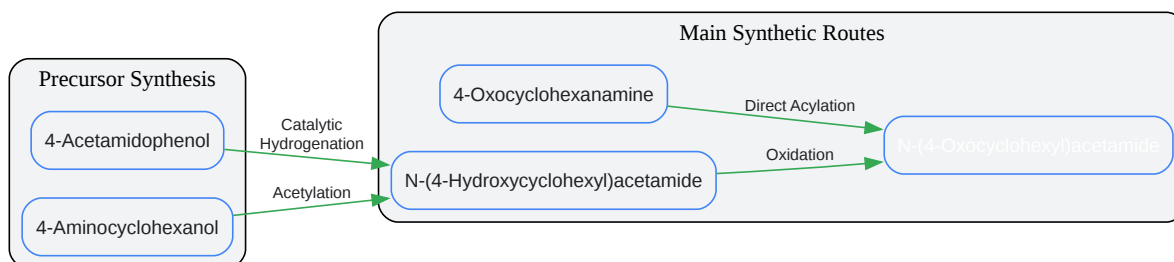
N-(4-Oxocyclohexyl)acetamide (CAS RN: 27514-08-5) is typically a white crystalline powder with a melting point in the range of 136-140 °C. It is soluble in alcohols and slightly soluble in water.[3]

Table 1: Physicochemical Properties of **N-(4-Oxocyclohexyl)acetamide**

Property	Value	References
CAS Number	27514-08-5	[2]
Molecular Formula	C ₈ H ₁₃ NO ₂	[5]
Molecular Weight	155.19 g/mol	[5]
Appearance	White powder	[2][3]
Melting Point	136-140 °C	
Solubility	Soluble in alcohol, slightly soluble in water	[3]

Synthetic Pathways

The synthesis of **N-(4-Oxocyclohexyl)acetamide** predominantly proceeds through the oxidation of a precursor alcohol, N-(4-hydroxycyclohexyl)acetamide (also known as 4-acetamidocyclohexanol). This precursor is commonly synthesized via the catalytic hydrogenation of 4-acetamidophenol (paracetamol). Alternative routes include the direct acylation of 4-oxocyclohexanamine. This review will detail these primary synthetic strategies.



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